

# ZK-806450 solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ZK-806450

Cat. No.: B10760879

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## Application Notes and Protocols for ZK-806450

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**ZK-806450** is a potent, small molecule inhibitor primarily targeting Factor Xa (FXa), a critical enzyme in the blood coagulation cascade.<sup>[1]</sup> Its inhibitory action on FXa makes it a subject of interest for research into anticoagulation and thrombosis. Additionally, recent in silico studies have suggested potential antiviral properties of **ZK-806450**, with predicted binding affinity for viral proteins such as the SARS-CoV-2 3CL protease and the F13 protein of the Monkeypox virus.<sup>[2][3]</sup>

These application notes provide a summary of the known characteristics of **ZK-806450**, along with detailed protocols for its preparation and use in common in vitro assays. Due to the limited availability of specific published experimental data for **ZK-806450**, the following protocols for enzymatic and antiviral assays are based on established methodologies for similar compounds and targets. Researchers are advised to perform initial optimization experiments to determine the ideal conditions for their specific systems.

### Data Presentation

#### Physicochemical and Solubility Data

Property	Data	Source
Molecular Formula	C <sub>31</sub> H <sub>31</sub> N <sub>5</sub> O	MedKoo Biosciences
Molecular Weight	489.62 g/mol	MedKoo Biosciences[1]
Appearance	Solid powder	MedKoo Biosciences
Purity	>98% (lot-specific)	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences[1]

## Stock Solution Preparation (in DMSO)

The following table provides volumes for preparing stock solutions of **ZK-806450** in DMSO. It is recommended to use anhydrous DMSO for optimal stability.

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.04 mL	10.21 mL	20.42 mL
5 mM	0.41 mL	2.04 mL	4.08 mL
10 mM	0.20 mL	1.02 mL	2.04 mL
50 mM	0.04 mL	0.20 mL	0.41 mL

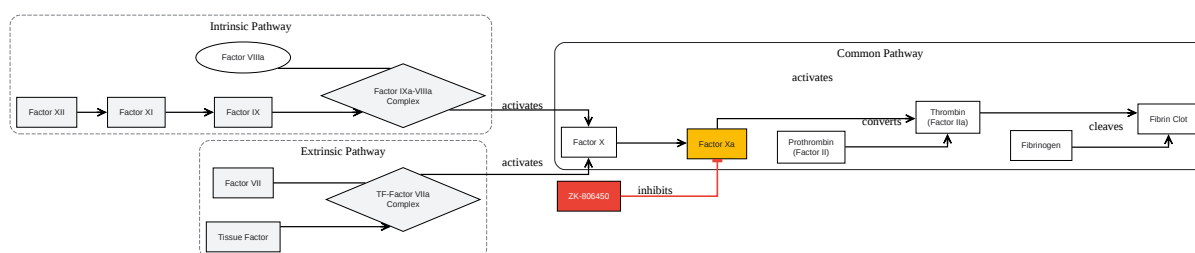
Data derived from MedKoo Biosciences product information.[1]

### Storage Conditions:

- Solid: Store at 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months to years). The product should be kept dry and in the dark.[1]
- Stock Solution (in DMSO): Store at -20°C for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.

## Signaling Pathway

**ZK-806450** is an inhibitor of Factor Xa, a key protease in the coagulation cascade. Factor Xa is the convergence point of the intrinsic and extrinsic pathways and is responsible for the conversion of prothrombin to thrombin, which in turn leads to the formation of a fibrin clot. By inhibiting Factor Xa, **ZK-806450** blocks this downstream signaling, thereby exerting its anticoagulant effect.



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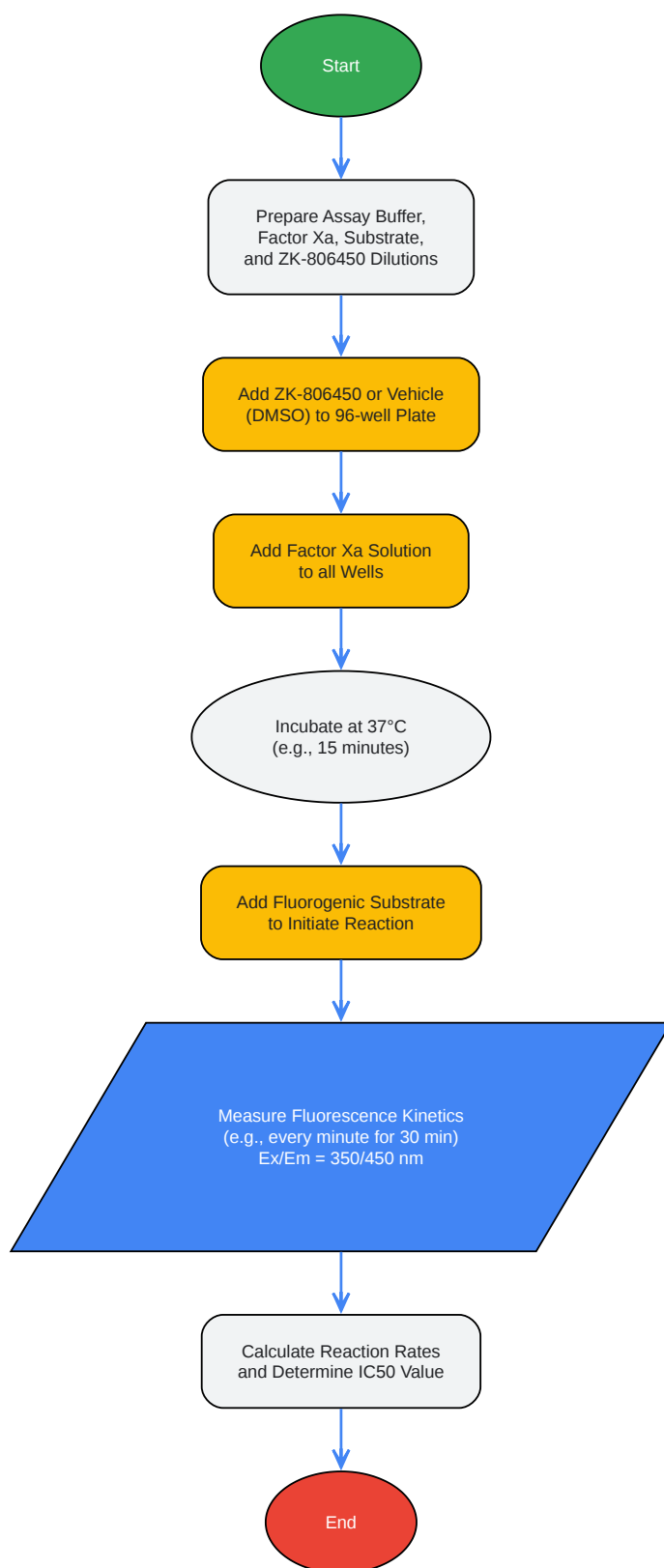
Coagulation cascade showing inhibition of Factor Xa by **ZK-806450**.

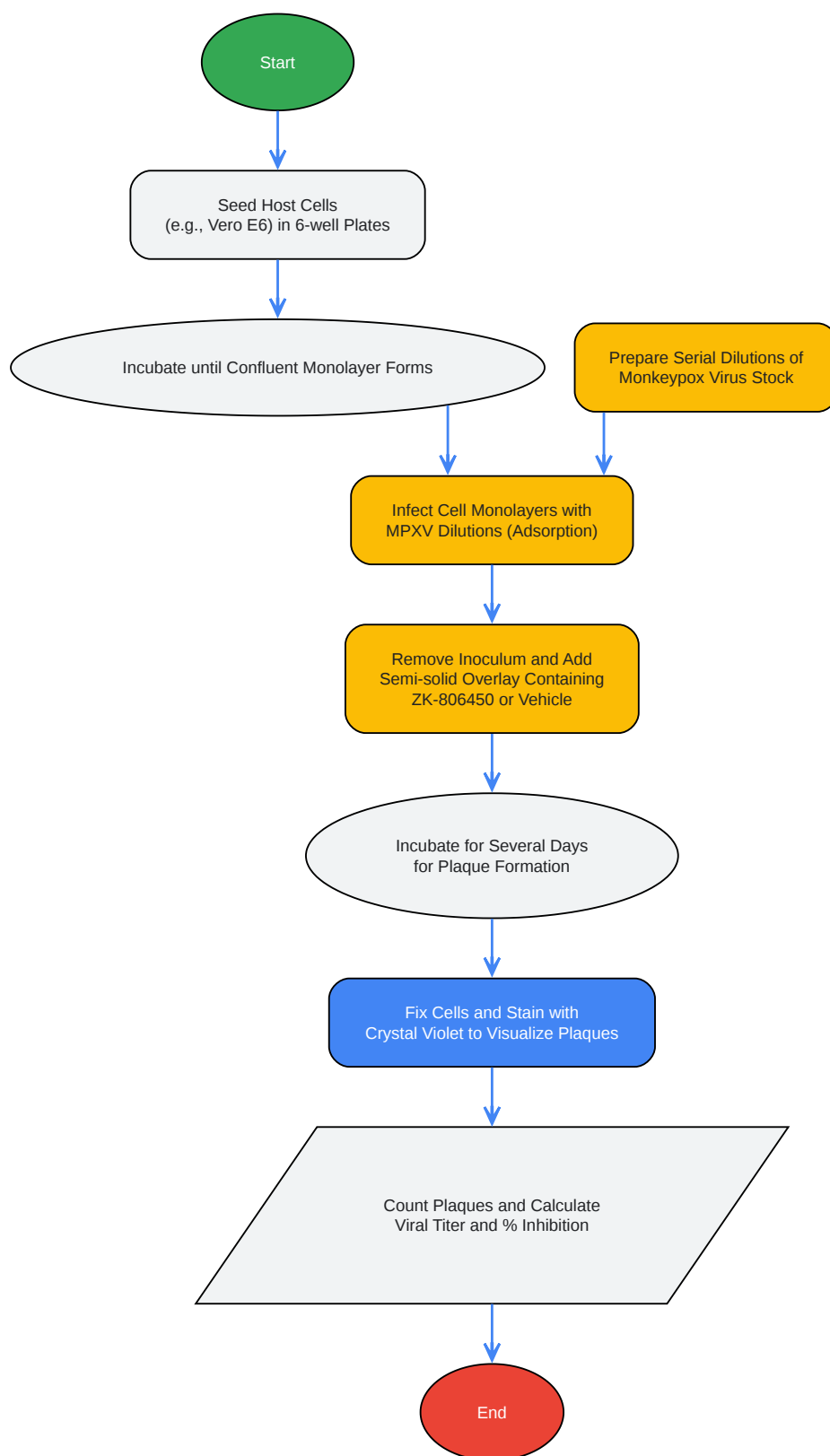
## Experimental Protocols

### Protocol 1: In Vitro Factor Xa Inhibition Assay (Fluorometric)

This protocol describes a method to determine the inhibitory activity of **ZK-806450** on purified human Factor Xa.

## Experimental Workflow Diagram





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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